

Application Notes and Protocols for Sec-Butyl Isopropyl Ether

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Compound of Interest

Compound Name: *Sec-butyl isopropyl ether*

Cat. No.: *B101348*

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Introduction

Sec-butyl isopropyl ether (CAS No. 18641-81-1) is an organic compound with the molecular formula C₇H₁₆O.^{[1][2][3]} It is utilized in organic synthesis and as a solvent.^[1] Due to its chemical properties, appropriate handling and storage procedures are critical to ensure the safety of researchers, scientists, and drug development professionals. These notes provide detailed protocols for the safe management of **sec-butyl isopropyl ether** in a laboratory setting.

Physicochemical and Safety Data

A summary of the key quantitative data for **sec-butyl isopropyl ether** and related ethers is presented below. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Molecular Formula	C7H16O	[1] [2] [3]
Molecular Weight	116.20 g/mol	[1] [2]
Boiling Point	100 °C	[4]
Flash Point (similar ether)	25.6 °C (closed cup) for sec-Butyl Ether	[5]
Relative Density	0.759 g/cm3 at 25 °C for sec-Butyl Ether	[5]
Melting Point (similar ether)	-100°C for sec-Butyl Ether	[5]

Experimental Protocols

Risk Assessment and Preparation

Objective: To identify and mitigate potential hazards before handling **sec-butyl isopropyl ether**.

Methodology:

- Hazard Identification: Recognize that **sec-butyl isopropyl ether** is likely a flammable liquid and may form explosive peroxides upon storage and contact with air.[\[6\]](#)[\[7\]](#) Vapors may be harmful if inhaled, causing symptoms such as headache, dizziness, and nausea.[\[8\]](#) Skin and eye contact can cause irritation.
- Exposure Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)[\[9\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[9\]](#)[\[10\]](#)

- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves.[\[9\]](#) A lab coat or chemical-resistant apron is also required.[\[9\]](#)
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH/MSHA approved respirator with an appropriate organic vapor cartridge.[\[10\]](#)

Handling Procedures

Objective: To provide a step-by-step guide for the safe handling of **sec-butyl isopropyl ether** during experimental use.

Methodology:

- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, ensure that all containers and equipment are properly grounded and bonded when transferring the ether.[\[6\]](#)
- Dispensing:
 - Use only non-sparking tools for opening and closing containers.[\[6\]](#)
 - Keep the container tightly closed when not in use.[\[9\]](#)
 - Avoid breathing vapors.[\[9\]](#)
- Heating:
 - Keep away from open flames, hot surfaces, and other sources of ignition.[\[8\]](#)[\[9\]](#)
 - Use explosion-proof electrical equipment for heating or stirring.[\[9\]](#)
- Spill Management:
 - In case of a small spill, absorb the liquid with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[9\]](#)
 - For larger spills, evacuate the area and contact emergency personnel.

- Ventilate the area well after a spill.[9]

Storage Procedures

Objective: To outline the requirements for the safe storage of **sec-butyl isopropyl ether** to prevent degradation and hazardous situations.

Methodology:

- Container Requirements:
 - Store in a tightly sealed, original container.[8][9]
 - Containers should be stored in a cool, dry, and well-ventilated area.[8][9]
 - Protect from direct sunlight and heat.[8] Overheating may cause the container to rupture. [9]
- Peroxide Formation:
 - Ethers are prone to forming explosive peroxides when exposed to air and light.[11][7]
 - Label the container with the date it was received and the date it was first opened.[11][12]
 - If the ether is not inhibited, it should be stored under an inert atmosphere (e.g., nitrogen). [12][13]
 - Periodically test for the presence of peroxides, especially before distillation or concentration.[11][12][13] Do not distill if peroxides are present.[12][13]
- Incompatibilities:
 - Store away from strong oxidizing agents, strong acids, and strong bases.[9]

First Aid Measures

Objective: To provide immediate care in case of exposure to **sec-butyl isopropyl ether**.

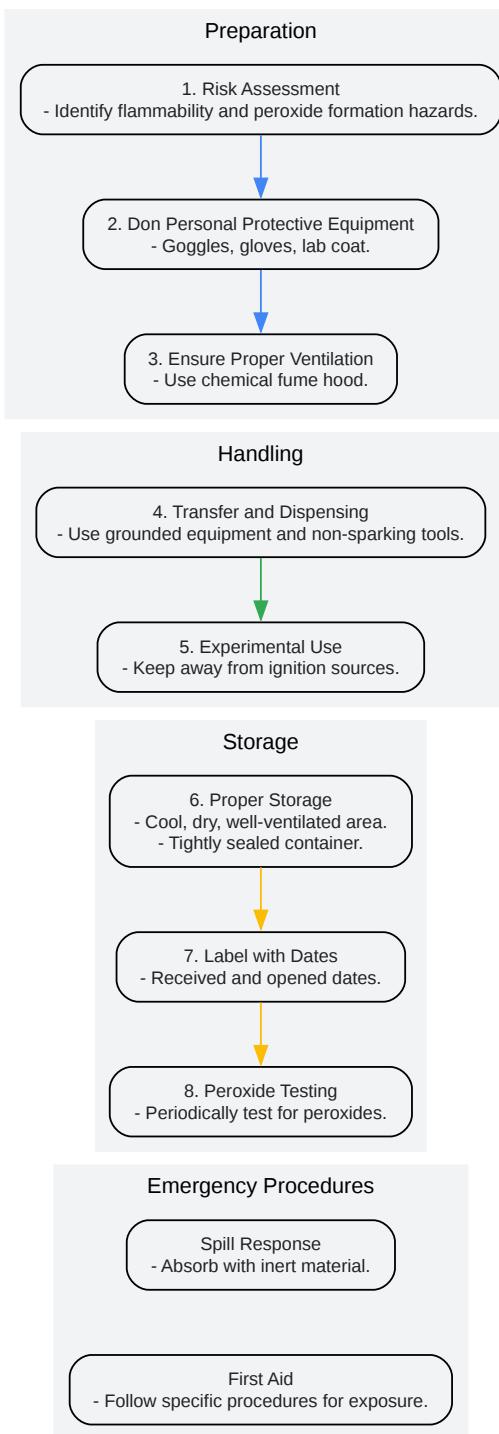
Methodology:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[5]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

Visualizations

Logical Workflow for Handling and Storage

Safe Handling and Storage Workflow for Sec-Butyl Isopropyl Ether

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Caption: Workflow for the safe handling and storage of **sec-butyl isopropyl ether**.

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